

# A Comparative Analysis of the Explosive Properties of Tetrazene Polymorphs

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## Compound of Interest

Compound Name: Tetrazene explosive

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For researchers and professionals in energetic materials, understanding the nuanced differences between crystalline forms (polymorphs) of primary explosives is critical for safety, performance, and application. This guide provides a comparative study of the explosive properties of two known polymorphs of tetrazene, designated Form A and Form C, based on available experimental data.

Tetrazene (5-[(1E)-3-amidinotetraz-1-en-1-yl]tetrazolide hydrate) is a widely used primary explosive that serves as a sensitizer in priming compositions.<sup>[1]</sup> Recent research has characterized two distinct polymorphs, revealing subtle but important differences in their physical and explosive characteristics.<sup>[1][2]</sup> Form C has been identified as the initial product of synthesis, which can then transition to Form A under the influence of heat and water over time.<sup>[3][4]</sup> While the performance of both forms in primer compositions is considered virtually identical, their sensitivity to external stimuli shows slight variations.<sup>[4][5]</sup>

## Comparative Analysis of Explosive Properties

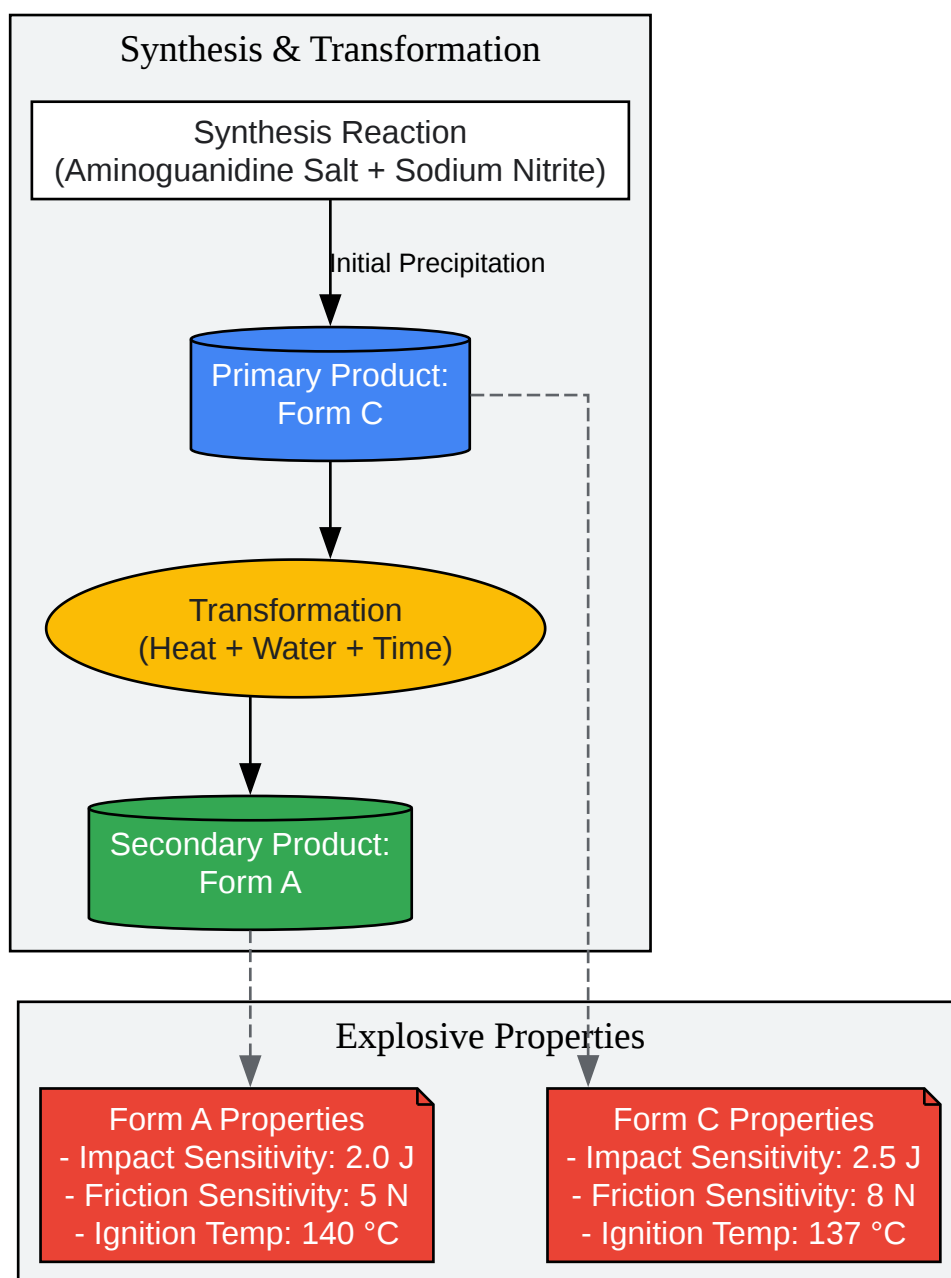
The key differentiators in the explosive properties of Tetrazene Form A and Form C are their sensitivities to mechanical stimuli, namely impact and friction. Thermal stability also shows a minor difference. The following table summarizes the quantitative data from experimental studies.

| Property   | Tetrazene Form A | Tetrazene Form C | Unit |
|--|------------------|------------------|------|
| Impact Sensitivity<br>(50% initiation probability)   | 2.0              | 2.5              | J    |
| Friction Sensitivity<br>(50% initiation probability) | 5                | 8                | N    |
| Ignition Temperature<br>(DTA)                        | 140              | 137              | °C   |
| [Source: Rýsavy, J., et al. (2021)][1]               |                  |                  |      |

The data indicates that Form A is slightly more sensitive to both impact and friction than Form C.[1] However, these differences are generally considered "industrially insignificant" for most applications.[4][5]

## Relationship Between Synthesis and Explosive Properties

The formation of a specific tetrazene polymorph is dependent on the reaction conditions, which in turn dictates the final explosive characteristics of the material. This relationship can be visualized as a workflow from synthesis to properties.



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*Synthesis pathway and resulting properties of tetrazene polymorphs.*

## Experimental Protocols

The data presented in this guide is based on specific, standardized experimental methodologies.

## Synthesis of Tetrazene Polymorphs

- **Synthesis of Tetrazene Form A:** This polymorph is prepared by dissolving sodium nitrite (7.50 g) and bisaminoguanidinium sulfate (8.75 g) in water (100 mL). The solution is then acidified with acetic acid to a pH of 5.4 at 25 °C. The mixture is stirred at a temperature between 56–58 °C for an extended period. After cooling, the resulting precipitate is filtered and washed with water, ethanol, and acetone.[1]
- **Synthesis of Tetrazene Form C:** The procedure for Form C is similar to that of Form A, but with a significantly shorter reaction time. The reaction is stopped approximately 35 minutes after the precipitation begins. To obtain a pure sample of Form C, the reaction is typically carried out at 40 °C for 4 hours.[1]

## Sensitivity Testing

- **Impact Sensitivity:** The impact sensitivity is determined using a drop hammer apparatus, a standard method for primary explosives.[4] A weight is dropped from a specified height onto a sample of the explosive material to determine the energy required to cause an initiation (ignition or detonation). The values provided (2.0 J and 2.5 J) represent the energy at which there is a 50% probability of initiation.[1]
- **Friction Sensitivity:** Friction sensitivity is measured using a friction sensitivity tester, such as the FSKM-PEx.[6] In this test, a porcelain peg is pressed onto a sample of the explosive on a porcelain plate with a specific force, and the plate is then moved. The force at which there is a 50% probability of initiation is recorded.[1][7]

## Thermal Analysis

- **Differential Thermal Analysis (DTA):** The ignition temperature and thermal stability of the tetrazene polymorphs were determined using a DTA 550 Ex thermal analyzer. A small sample (3-5 mg) is heated in an open glass micro-test tube at a constant rate (e.g., 5 °C/min). The DTA records the temperature difference between the sample and a reference material, showing exothermic decomposition events. For tetrazene, an exothermic decomposition was observed to start at 128 °C, leading to detonation at 137 °C for Form C. [3]

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## References

- 1. Tetrazene—Characterization of Its Polymorphs | MDPI [mdpi.com]
- 2. Tetrazene-Characterization of Its Polymorphs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. edoc.ub.uni-muenchen.de [edoc.ub.uni-muenchen.de]
- 5. researchgate.net [researchgate.net]
- 6. Tetrazene explosive - Wikipedia [en.wikipedia.org]
- 7. apps.dtic.mil [apps.dtic.mil]
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